

Validated UV-Vis Spectrophotometry Method

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Quinol sulfate

CAS No.: 17438-29-8

Cat. No.: S568618

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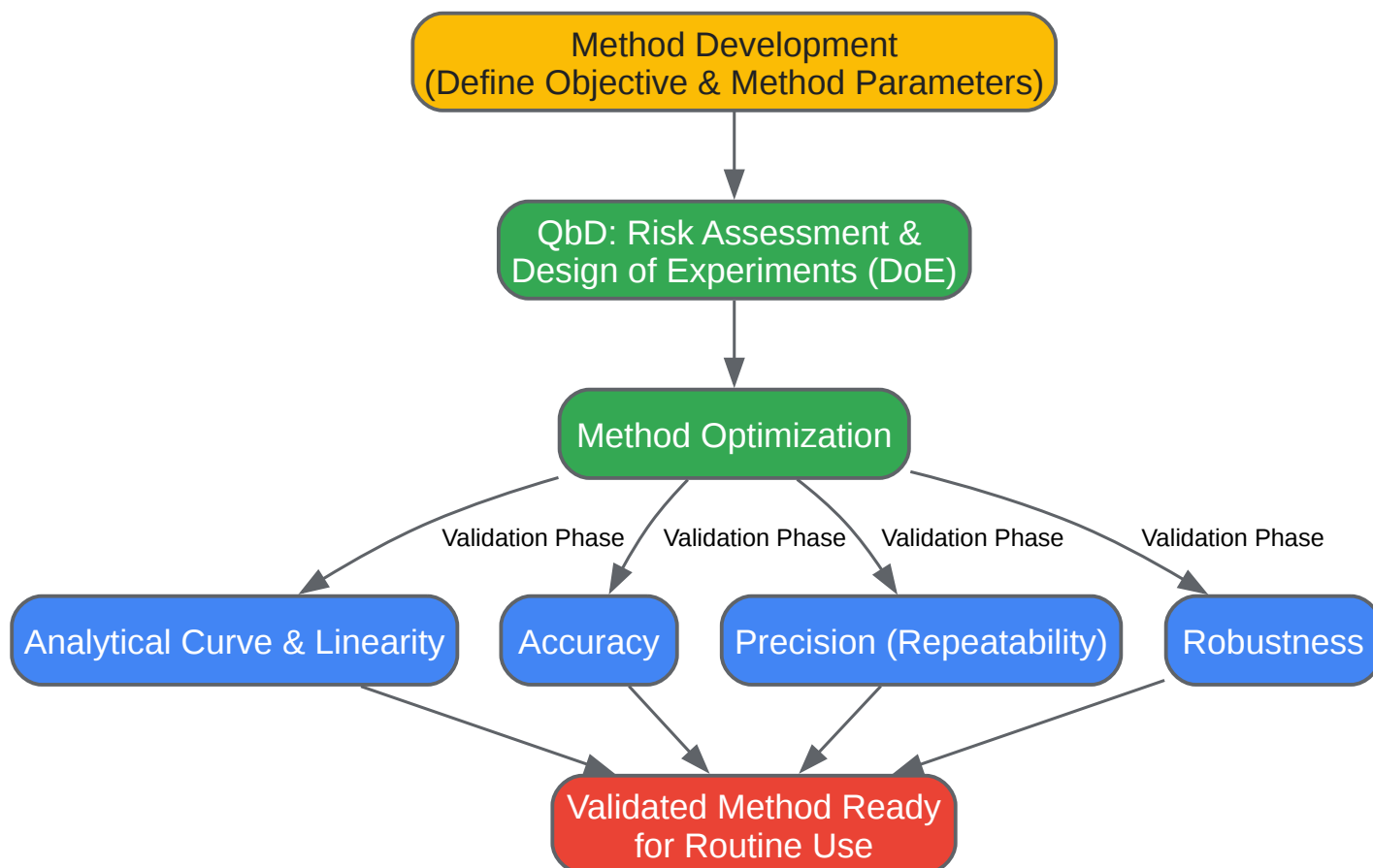
One research publication describes the development and validation of an analytical method for **Hydroxychloroquine Sulfate** using UV-Vis Spectrophotometry, following a **Quality by Design (QbD)** approach [1].

The method was found to be "linear, effective and selective, precise and accurate and robust for all parameters evaluated" according to the authors. The key parameters from the validation are summarized below [1].

Parameter	Description
Analyte	Hydroxychloroquine Sulfate [1]
Technique	Absorption Spectrophotometry in the UV-Vis region [1]
Validation Basis	RE No. 899/03 (Brazilian Health Regulatory Agency - ANVISA) and ICH guidelines [1]
Key Advantages	Uses only water as a diluent; sample preparation by direct dilution (faster, more economical, and sustainable) [1]

Workflow for Method Validation

The following diagram illustrates the typical workflow for developing and validating an analytical method, drawing on the principles of the QbD approach mentioned in the research.



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References

1. Quality by design in the development and validation of analytical... [ijpsr.com]

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precision-accuracy]

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